

Essential Safety and Logistical Information for Handling TFA-Gly-OH

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Compound of Interest

Compound Name: TFA-Gly-OH

Cat. No.: B554644

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents like N-(Trifluoroacetyl)glycine (**TFA-Gly-OH**). This document provides crucial, immediate safety protocols and logistical plans for the operational use and disposal of **TFA-Gly-OH**, establishing a foundation of trust and value beyond the product itself.

TFA-Gly-OH is a glycine derivative utilized in peptide synthesis.[1][2][3] It is a white, solid powder.[4] While related to the highly corrosive liquid Trifluoroacetic Acid (TFA), **TFA-Gly-OH** possesses a distinct hazard profile as an irritant.[5]

Hazard Identification and Safety Precautions

TFA-Gly-OH is classified as a hazardous substance with the following GHS hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

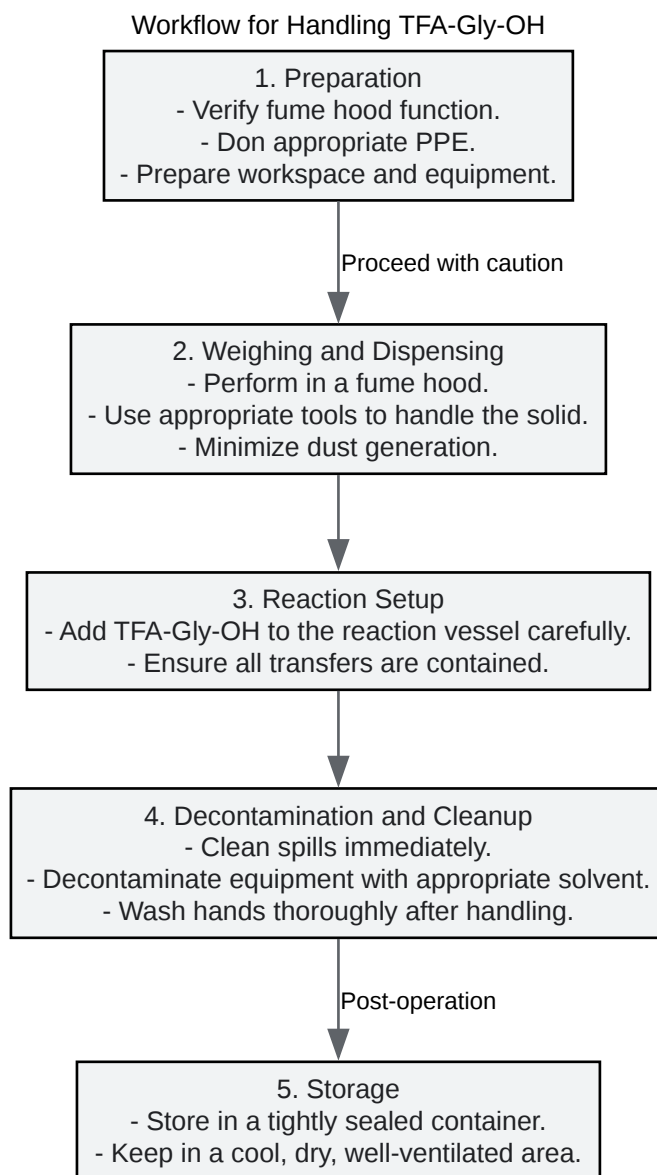
Adherence to the following personal protective equipment (PPE) guidelines is mandatory to mitigate these risks.

Recommended Personal Protective Equipment (PPE) for Handling **TFA-Gly-OH**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.[6]	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or chemical splash goggles.[6][7]	To protect against eye irritation from dust particles.
Skin and Body	Laboratory coat, long pants, and closed-toed shoes.[6]	To minimize exposed skin and prevent accidental contact.
Respiratory	Use in a well-ventilated area. A respirator may be necessary if dust is generated.[7]	To avoid inhalation of airborne particles and prevent respiratory irritation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **TFA-Gly-OH** is crucial for maintaining a safe laboratory environment. The following workflow outlines the necessary steps from preparation to cleanup.



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